

(-)-Sweroside CAS number and molecular weight

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Compound of Interest

Compound Name: (-)-Sweroside

Cat. No.: B190387

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An In-depth Technical Guide to (-)-Sweroside

This technical guide provides a comprehensive overview of **(-)-Sweroside**, an iridoid glycoside with significant therapeutic potential. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, biological activities, and the molecular mechanisms underlying its effects.

Core Compound Data

(-)-Sweroside is a natural product found in various medicinal plants. Its fundamental chemical and physical properties are summarized below.

Property	Value	Citation(s)
CAS Number	14215-86-2	[1] [2] [3] [4]
Molecular Formula	C ₁₆ H ₂₂ O ₉	[1] [2] [5] [6]
Molecular Weight	358.34 g/mol	[1] [2] [6] [7]

Pharmacological Activities and Signaling Pathways

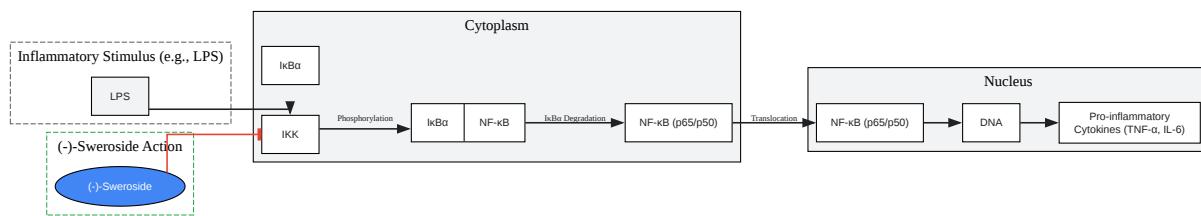
(-)-Sweroside exhibits a wide range of biological activities, including anti-inflammatory, antioxidant, hepatoprotective, and neuroprotective effects.[\[1\]](#) These therapeutic actions are attributed to its ability to modulate key cellular signaling pathways.

Anti-inflammatory Pathways

(-)-Sweroside has been shown to exert potent anti-inflammatory effects by targeting several critical signaling cascades. It can suppress the production of pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6.[1] Key modulated pathways include:

- **NF- κ B Signaling:** Sweroside can inhibit the activation of the NF- κ B pathway, a central regulator of inflammation.[1][5] It has been observed to prevent the degradation of I κ B- α , which in turn blocks the nuclear translocation of the p65 subunit of NF- κ B.[2]
- **MAPK Signaling:** The mitogen-activated protein kinase (MAPK) pathway is another target of Sweroside. It can suppress the phosphorylation of JNK, ERK, and p38 MAPKs, which are involved in inflammatory responses.[2]
- **SIRT1 Pathway:** In models of acute lung injury, Sweroside has been shown to activate Sirtuin 1 (SIRT1), which subsequently suppresses the NF- κ B pathway, leading to reduced inflammation.[7][8]

Below is a diagram illustrating the inhibitory effect of **(-)-Sweroside** on the NF- κ B signaling pathway.



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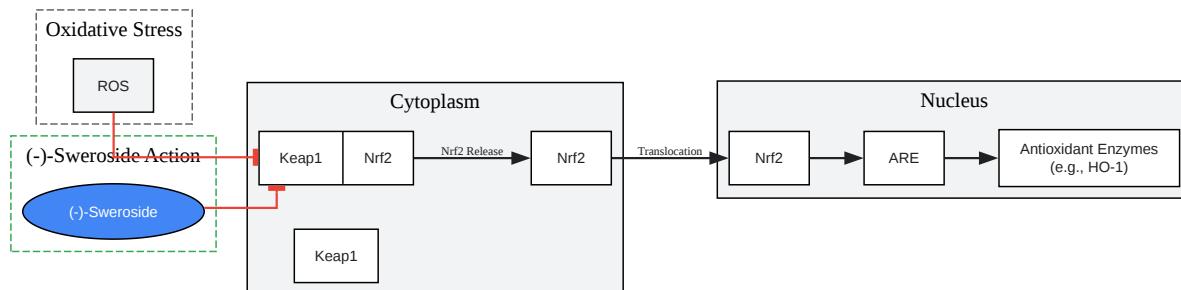
Caption: Inhibition of the NF- κ B signaling pathway by **(-)-Sweroside**.

Antioxidant and Cytoprotective Pathways

(-)-Sweroside also demonstrates significant antioxidant properties by modulating pathways that protect cells from oxidative stress.

- Keap1/Nrf2 Axis: Sweroside can induce the nuclear translocation of Nuclear factor erythroid 2-related factor 2 (Nrf2) by inhibiting its repressor, Kelch-like ECH-associated protein 1 (Keap1).^[4] Nrf2 is a master regulator of the antioxidant response.
- PI3K/Akt Pathway: This pathway, involved in cell survival and proliferation, can be activated by Sweroside, contributing to its cytoprotective effects.^[1]

The following diagram illustrates the activation of the Keap1/Nrf2 antioxidant pathway by **(-)-Sweroside**.



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Caption: Activation of the Keap1/Nrf2 antioxidant pathway by **(-)-Sweroside**.

Experimental Protocols

This section details common experimental methodologies used to investigate the biological activities of **(-)-Sweroside**.

In Vitro Anti-inflammatory Assay

- Cell Culture: Murine macrophage cells (e.g., RAW264.7) are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Treatment: Cells are pre-treated with various concentrations of **(-)-Sweroside** for a specified duration (e.g., 1-2 hours) before being stimulated with an inflammatory agent like lipopolysaccharide (LPS) (e.g., 1 µg/mL) for 24 hours.
- Cytokine Measurement: The levels of pro-inflammatory cytokines (e.g., TNF-α, IL-6) in the cell culture supernatant are quantified using Enzyme-Linked Immunosorbent Assay (ELISA) kits according to the manufacturer's instructions.
- Western Blot Analysis: To assess the effect on signaling pathways, cell lysates are collected and subjected to SDS-PAGE. Proteins of interest (e.g., p-p65, IκBα) are detected using specific primary and secondary antibodies.

In Vitro Antioxidant Assay (ROS Measurement)

- Cell Culture: A suitable cell line (e.g., H9c2 cardiomyocytes) is used.
- Induction of Oxidative Stress: Oxidative stress is induced by treating the cells with an agent like H₂O₂ or by subjecting them to hypoxia/reoxygenation.
- Sweroside Treatment: Cells are pre-treated with **(-)-Sweroside** before the induction of oxidative stress.
- ROS Detection: Intracellular reactive oxygen species (ROS) levels are measured using a fluorescent probe like 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA).[5][9] The fluorescence intensity is quantified using a fluorescence microscope or a plate reader.

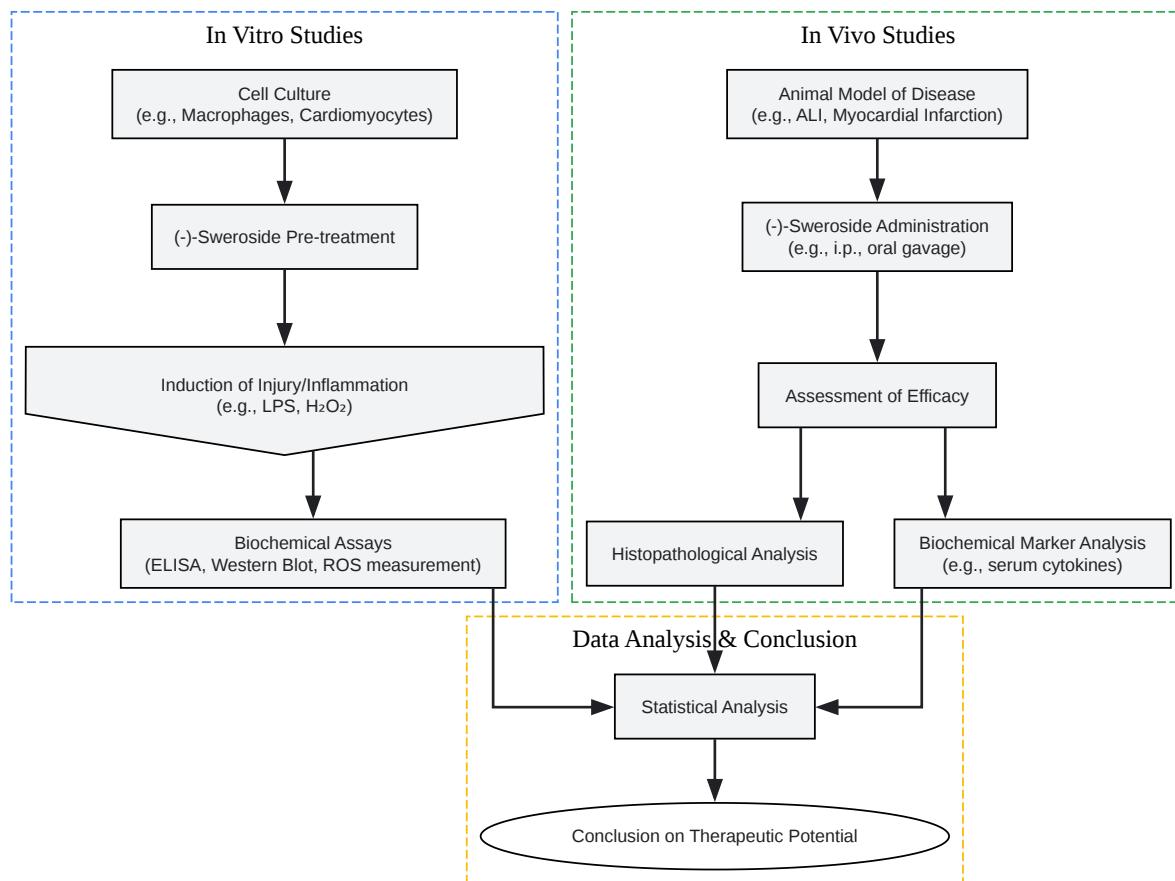
In Vivo Animal Model of Acute Lung Injury

- Animal Model: An acute lung injury (ALI) model is established in mice (e.g., C57BL/6) by intratracheal instillation of LPS.
- Sweroside Administration: **(-)-Sweroside** is administered to the mice (e.g., intraperitoneally) at various doses for a specific period before and/or after LPS challenge.[7][8]

- Assessment of Lung Injury:

- Lung Wet-to-Dry Weight Ratio: To assess pulmonary edema.
 - Bronchoalveolar Lavage Fluid (BALF) Analysis: Total and differential cell counts are performed, and cytokine levels in the BALF are measured by ELISA.
 - Histopathology: Lung tissues are collected, fixed in formalin, paraffin-embedded, sectioned, and stained with Hematoxylin and Eosin (H&E) to evaluate inflammatory cell infiltration and tissue damage.

The following diagram outlines a general experimental workflow for evaluating the *in vivo* efficacy of **(-)-Sweroside**.

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Caption: General experimental workflow for evaluating **(-)-Sweroside**.

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